

Alectinib-d6: A Technical Guide for Researchers in Drug Development

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Compound of Interest

Compound Name: Alectinib-d6

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide explores the nature of **Alectinib-d6** and its critical role in the research and development of Alectinib, a potent therapeutic agent. This document provides a comprehensive overview of its primary application, detailed experimental methodologies, and relevant quantitative data, serving as a vital resource for professionals in the field.

Introduction to Alectinib-d6

Alectinib-d6 is the deuterium-labeled analogue of Alectinib. In **Alectinib-d6**, six hydrogen atoms on the two methyl groups at the 6-position of the benzo[b]carbazole core have been replaced with deuterium atoms. Deuterium is a stable, non-radioactive isotope of hydrogen. This isotopic substitution results in a molecule with a higher molecular weight than Alectinib (488.66 g/mol for **Alectinib-d6** compared to 482.62 g/mol for Alectinib) but with nearly identical chemical and physiological properties.

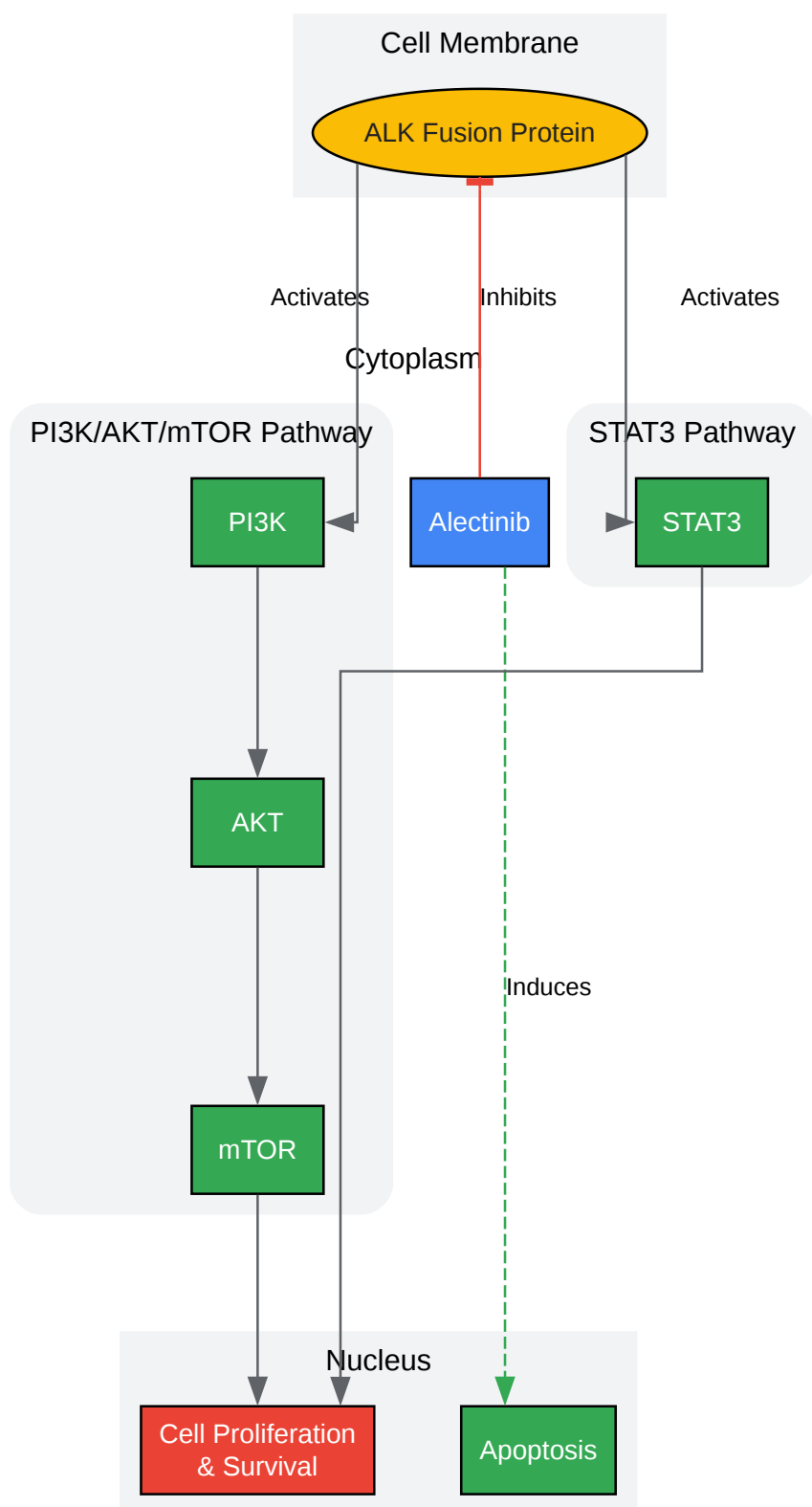
The primary and pivotal use of **Alectinib-d6** in a research setting is as an internal standard (IS) for the quantitative analysis of Alectinib in biological matrices, such as plasma and urine.^[1] Its near-identical chemical behavior to Alectinib ensures that it experiences similar extraction recovery, ionization efficiency, and chromatographic retention, thereby correcting for variations

during sample preparation and analysis.[2] This leads to highly accurate and precise quantification of Alectinib, which is crucial for pharmacokinetic and toxicokinetic studies.[1]

Alectinib: Mechanism of Action

Alectinib is a highly selective, second-generation tyrosine kinase inhibitor (TKI).[3] Its primary therapeutic targets are Anaplastic Lymphoma Kinase (ALK) and the REarranged during Transfection (RET) proto-oncogene.[4] In certain cancers, particularly non-small cell lung cancer (NSCLC), a chromosomal rearrangement can lead to the formation of a fusion gene, such as EML4-ALK. This fusion protein results in the constitutive activation of the ALK tyrosine kinase, driving uncontrolled cell proliferation and survival.

Alectinib competitively binds to the ATP-binding site of the ALK kinase domain, inhibiting its autophosphorylation and subsequent downstream signaling.[5] This blockade disrupts key oncogenic pathways, including the STAT3 and PI3K/AKT/mTOR pathways, ultimately leading to the induction of apoptosis (programmed cell death) in cancer cells.[3]



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Alectinib's Mechanism of Action

Quantitative Data Summary

The following tables summarize key quantitative data related to Alectinib's pharmacokinetics and the performance of analytical methods using **Alectinib-d6**.

Table 1: Pharmacokinetic Parameters of Alectinib

Parameter	Value	Species	Notes
Bioavailability	37%	Human	Under fed conditions. [3]
Time to Cmax (Tmax)	4-6 hours	Human	
Plasma Protein Binding	>99%	Human	
Metabolism	Primarily by CYP3A4	Human	Major active metabolite is M4.
Elimination Half-life (t1/2)	~32.5 hours	Human	For Alectinib.
Elimination Half-life (t1/2) of M4	~30.7 hours	Human	Active metabolite.
Excretion	~98% in feces	Human	84% as unchanged Alectinib, 6% as M4.

Table 2: UPLC-MS/MS Method Validation Parameters for Alectinib Quantification

Parameter	Value	Matrix	Internal Standard
Linearity Range	1.00 - 1000 ng/mL	Human Plasma	Erlotinib-d6
Lower Limit of Quantification (LLOQ)	10.0 ng/mL	Human Plasma	Erlotinib-d6
Within-run Precision (%CV)	< 10.2%	Human Plasma	Erlotinib-d6
Between-run Precision (%CV)	< 10.2%	Human Plasma	Erlotinib-d6
Accuracy (%Bias)	89.2% - 110%	Human Plasma	Erlotinib-d6
Linearity Range	1 - 500 ng/mL	Rat Plasma	Diazepam
Recovery	84.2% - 92.2%	Rat Plasma	Diazepam
Intra-day Precision (%CV)	< 9.3%	Rat Plasma	Diazepam
Inter-day Precision (%CV)	< 9.3%	Rat Plasma	Diazepam
Accuracy (%Bias)	-1.4% to 12.1%	Rat Plasma	Diazepam

Experimental Protocols

The following sections detail the methodologies for the quantification of Alectinib in biological samples using **Alectinib-d6** as an internal standard.

UPLC-MS/MS Method for Alectinib Quantification in Human Plasma

This protocol is a composite based on established methods for the analysis of Alectinib in plasma.^[6]

4.1.1. Materials and Reagents

- Alectinib reference standard

- **Alectinib-d6** (internal standard)
- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Formic acid (LC-MS grade)
- Ammonium formate
- Ultrapure water
- Human plasma (drug-free)

4.1.2. Stock and Working Solutions Preparation

- Stock Solutions: Prepare individual stock solutions of Alectinib and **Alectinib-d6** in methanol or DMSO at a concentration of 1 mg/mL.
- Working Solutions: Serially dilute the Alectinib stock solution with a 50:50 mixture of acetonitrile and water to prepare working solutions for the calibration curve and quality control (QC) samples.
- Internal Standard Working Solution: Dilute the **Alectinib-d6** stock solution with the same diluent to a final concentration (e.g., 100 ng/mL).

4.1.3. Sample Preparation (Protein Precipitation)

- To 100 μ L of plasma sample (calibrator, QC, or unknown), add 200 μ L of the **Alectinib-d6** internal standard working solution in acetonitrile.
- Vortex the mixture for 30 seconds to precipitate plasma proteins.
- Centrifuge at 13,000 x g for 10 minutes at 4°C.
- Transfer the supernatant to a clean tube and evaporate to dryness under a gentle stream of nitrogen at 40°C.

- Reconstitute the residue in 100 μ L of the mobile phase.
- Inject a portion (e.g., 5 μ L) into the UPLC-MS/MS system.

4.1.4. UPLC Conditions

- Column: Acquity UPLC BEH C18 (2.1 x 50 mm, 1.7 μ m) or equivalent.
- Mobile Phase A: 10 mM ammonium formate in water with 0.1% formic acid.
- Mobile Phase B: Acetonitrile with 0.1% formic acid.
- Gradient Elution: A typical gradient would start with a high percentage of Mobile Phase A, ramping up to a high percentage of Mobile Phase B to elute the analytes, followed by a re-equilibration step.
- Flow Rate: 0.4 mL/min.
- Column Temperature: 40°C.

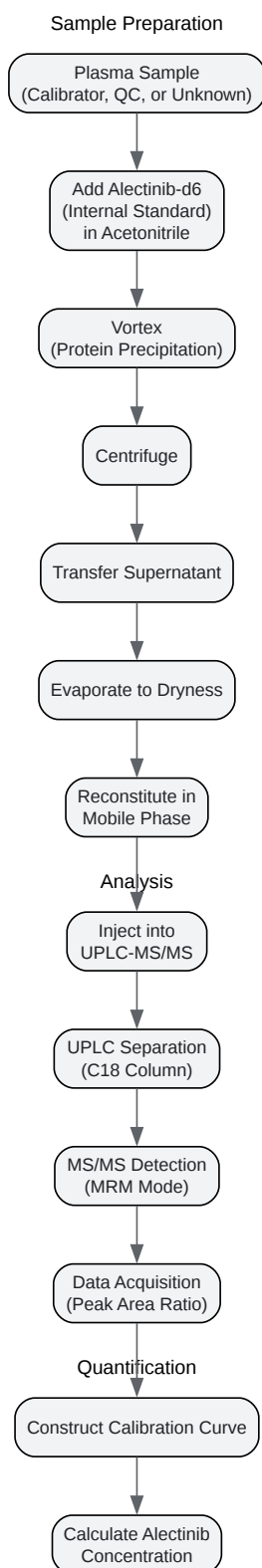
4.1.5. Mass Spectrometry Conditions

- Ionization Mode: Electrospray Ionization (ESI), positive mode.
- Detection Mode: Multiple Reaction Monitoring (MRM).
- Ion Transitions:
 - Alectinib: m/z 483.3 $\rightarrow$ 381.4 (quantifier), 483.3 $\rightarrow$ 396.1 (qualifier)
 - **Alectinib-d6**: m/z 489.3 $\rightarrow$ 402.3 (quantifier)
- Instrument Parameters: Optimize cone voltage, collision energy, and other instrument-specific parameters to achieve maximum signal intensity for each transition.

4.1.6. Calibration Curve and Quantification

- Prepare a series of calibration standards by spiking known concentrations of Alectinib into drug-free plasma.

- Process the calibration standards and QC samples alongside the unknown samples.
- Construct a calibration curve by plotting the peak area ratio of Alectinib to **Alectinib-d6** against the nominal concentration of Alectinib.
- Use a weighted linear regression (e.g., $1/x^2$) to fit the data.
- Determine the concentration of Alectinib in the unknown samples by interpolating their peak area ratios from the calibration curve.



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Bioanalytical Workflow for Alectinib

Conclusion

Alectinib-d6 is an indispensable tool in the development and clinical evaluation of Alectinib. Its use as an internal standard in bioanalytical methods such as UPLC-MS/MS ensures the generation of high-quality, reliable pharmacokinetic data. This, in turn, is fundamental for understanding the drug's behavior in vivo, establishing safe and efficacious dosing regimens, and ultimately, for gaining regulatory approval. The methodologies and data presented in this guide provide a solid foundation for researchers and scientists working to advance cancer therapy with targeted agents like Alectinib.

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